

Technical Master File: 4-Bromo-2,3-difluorobenzaldehyde

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Compound of Interest

Compound Name: 4-Bromo-2,3-difluorobenzaldehyde

CAS No.: 644985-24-0

Cat. No.: B1293408

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Executive Summary & Critical Identity Verification

4-Bromo-2,3-difluorobenzaldehyde is a high-value halogenated building block used extensively in the synthesis of advanced liquid crystal (LC) materials and pharmaceutical active ingredients (APIs), particularly kinase inhibitors. Its structure features a highly functionalizable aldehyde "warhead" and a bromine handle for cross-coupling, flanked by two fluorine atoms that modulate lipophilicity and metabolic stability.



Critical Identity Alert: CAS Number Discrepancy

Researchers must exercise extreme caution regarding database mismatches for this compound.

- Target Compound: **4-Bromo-2,3-difluorobenzaldehyde**[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Correct CAS: 644985-24-0[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Common Confusion: CAS 119895-68-0 is frequently mis-indexed but correctly refers to 2,2-Difluoro-1,3-benzodioxole-4-carboxaldehyde.

- Operational Directive: Always verify the structure via NMR or molecular weight (221.00 g/mol vs. 186.11 g/mol) before committing to Good Manufacturing Practice (GMP) synthesis.

Physicochemical Profile

The dual fluorine substitution pattern at the 2,3-positions creates a unique electronic environment, enhancing the electrophilicity of the aldehyde and the lability of the bromine bond for metal-catalyzed insertion.

Property	Specification	Notes
Molecular Formula	C ₇ H ₃ BrF ₂ O	
Molecular Weight	221.00 g/mol	Distinct from benzodioxole analogs (186.11)
Appearance	White to off-white crystalline powder	High purity (>99%) required for OLED/LC use
Melting Point	66–67 °C	Sharp melting point indicates high purity
Boiling Point	~245 °C (Predicted)	Thermally stable under standard distillation
Solubility	Soluble in THF, DCM, EtOAc; Insoluble in water	Lipophilic due to difluoro-substitution
Storage	Inert atmosphere (N ₂ /Ar), 2–8 °C	Aldehyde is prone to autoxidation to benzoic acid

Strategic Synthesis: The Turbo-Grignard Protocol

While classical lithiation (n-BuLi) can be used, it poses significant risks of benzyne formation and "scrambling" in polyhalogenated aromatics. The industry-standard protocol utilizes the Knochel Turbo-Grignard (i-PrMgCl·LiCl) method, which allows for selective bromine-magnesium exchange at controlled temperatures, preventing side reactions.

Retrosynthetic Logic

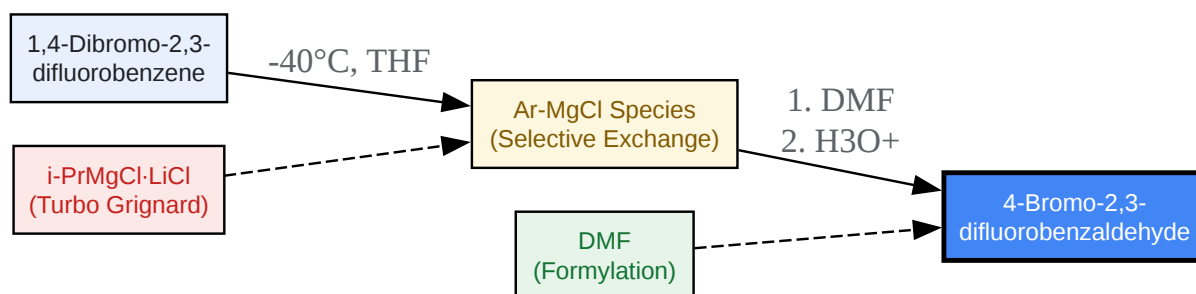
The synthesis relies on the symmetry of the starting material, 1,4-dibromo-2,3-difluorobenzene. Because the molecule is symmetric, lithiation at either bromine position yields the same intermediate.

Experimental Protocol (Self-Validating)

Reagents: 1,4-Dibromo-2,3-difluorobenzene (1.0 eq), *i*-PrMgCl·LiCl (1.1 eq, 1.3 M in THF), DMF (1.5 eq), Anhydrous THF.

- System Prep: Flame-dry a 3-neck round-bottom flask and purge with Argon. Charge with 1,4-dibromo-2,3-difluorobenzene and anhydrous THF (0.5 M concentration).
- Cryogenic Exchange: Cool the solution to -40 °C. Slowly add *i*-PrMgCl·LiCl dropwise.
 - Checkpoint: Maintain internal temperature below -30 °C to prevent benzyne formation.
- Equilibration: Stir at -35 °C for 1 hour. The formation of the arylmagnesium species is quantitative.
- Formylation: Add anhydrous DMF (N,N-Dimethylformamide) dropwise. The reaction is exothermic; control rate to keep $T < -20$ °C.
- Quench & Workup: Warm to 0 °C and quench with sat. NH_4Cl . Extract with EtOAc, wash with brine, dry over Na_2SO_4 .
- Purification: Recrystallize from Heptane/EtOAc to remove traces of the dibromo precursor.

Synthetic Pathway Visualization



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Figure 1: Selective synthesis via Magnesium-Halogen exchange, avoiding benzyne byproducts.

Reactivity & Functionalization Hub

4-Bromo-2,3-difluorobenzaldehyde serves as a divergent intermediate. The aldehyde (C-1) and the bromide (C-4) are orthogonal handles.

The "Suzuki-First" Strategy

In drug discovery, it is often strategic to perform Suzuki-Miyaura coupling before manipulating the aldehyde. The electron-withdrawing fluorine atoms at 2,3-positions activate the C-4 bromine, facilitating oxidative addition of Pd(0).

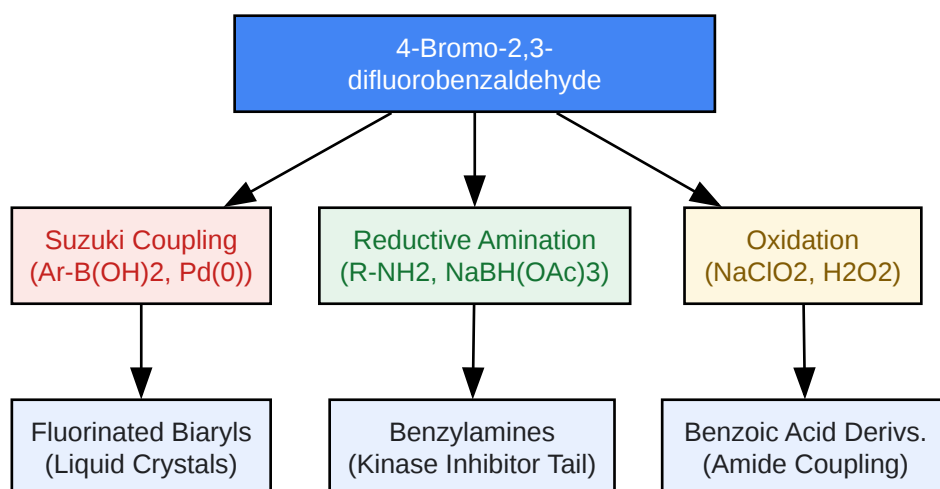
- Catalyst System: Pd(dppf)Cl₂ or Pd(PPh₃)₄ with K₂CO₃ in Dioxane/Water.
- Outcome: Biaryl systems (Liquid Crystals, Kinase Inhibitors).

Reductive Amination (The "Warhead")

The aldehyde is highly electrophilic due to the inductive effect of the fluorines.

- Reaction: Amine (R-NH₂) + NaBH(OAc)₃ in DCE.
- Application: Attaching solubilizing groups (e.g., morpholine, piperazine) common in tyrosine kinase inhibitors (TKIs) like Gefitinib analogs.

Divergent Workflow Diagram



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Figure 2: Orthogonal functionalization pathways for medicinal and materials chemistry.

Applications in Drug Discovery & Materials

Medicinal Chemistry: Kinase Inhibitors

The 2,3-difluoro motif is a classic bioisostere used to block metabolic "soft spots" on phenyl rings.

- Mechanism: The C-F bond is metabolically stable against Cytochrome P450 oxidation.
- Case Study: In EGFR inhibitors, replacing a hydrogen with fluorine can increase potency by filling hydrophobic pockets and altering the pKa of nearby amines (via the benzylamine linkage).

Advanced Materials: Liquid Crystals

This aldehyde is a precursor to fluorinated biphenyls, which are critical components of Liquid Crystal Displays (LCDs).

- Requirement: Purity must exceed 99.9% (HPLC) to prevent image artifacts (ghosting).
- Role: The fluorine atoms impart negative dielectric anisotropy, essential for Vertical Alignment (VA) mode displays.

Safety & Handling Protocols

- Signal Word: WARNING
- Hazard Statements: H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp. Irrit.).
- Handling:
 - Use only in a chemical fume hood.
 - Avoid contact with strong oxidizers.
 - Lachrymator Potential: Benzaldehydes with halogens can be mild lachrymators; eye protection is mandatory.
- Stability: Stable under N₂. May darken upon exposure to light/air (oxidation to quinones or benzoic acids).

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